

Investigating the In Vitro Antioxidant Properties of Harmalol: A Technical Guide

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Compound of Interest

Compound Name: *Harmalol*
CAS No.: 525-57-5; 6028-00-8; 6028-07-5
Cat. No.: B15580537

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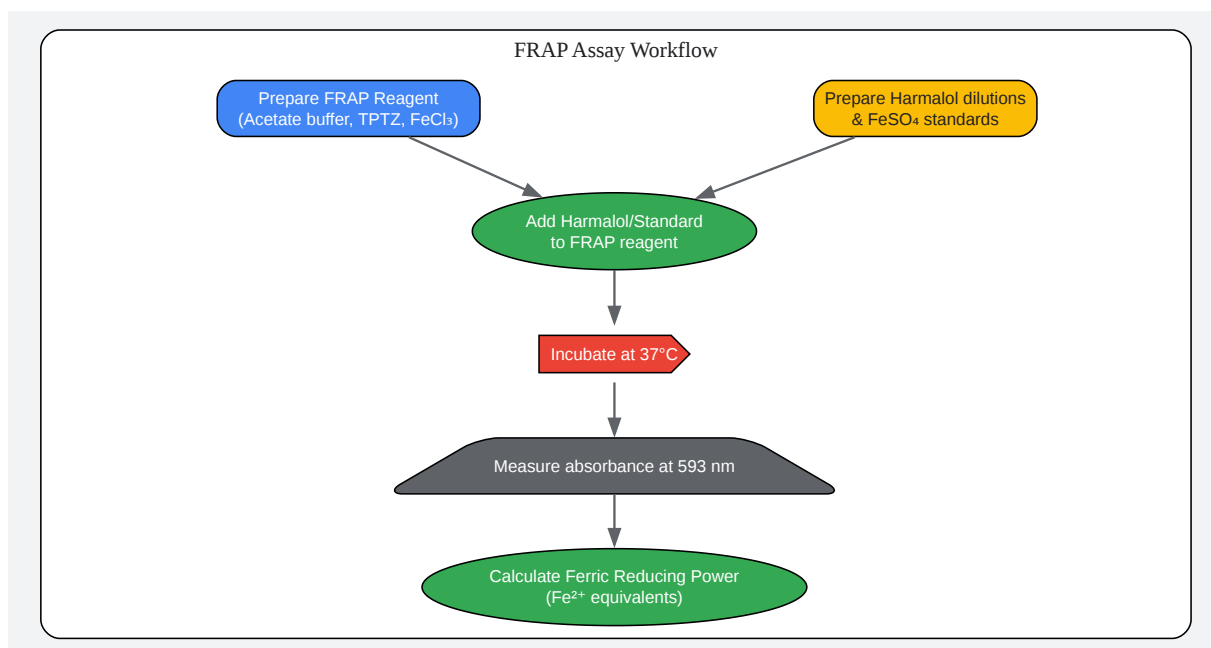
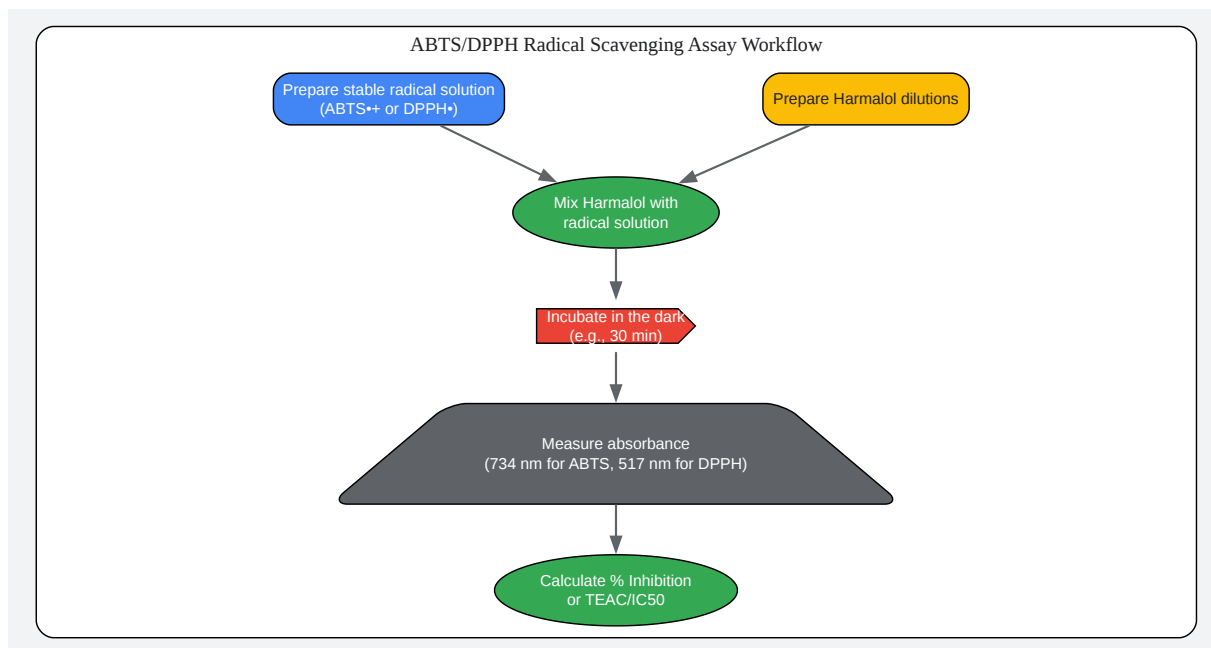
Abstract

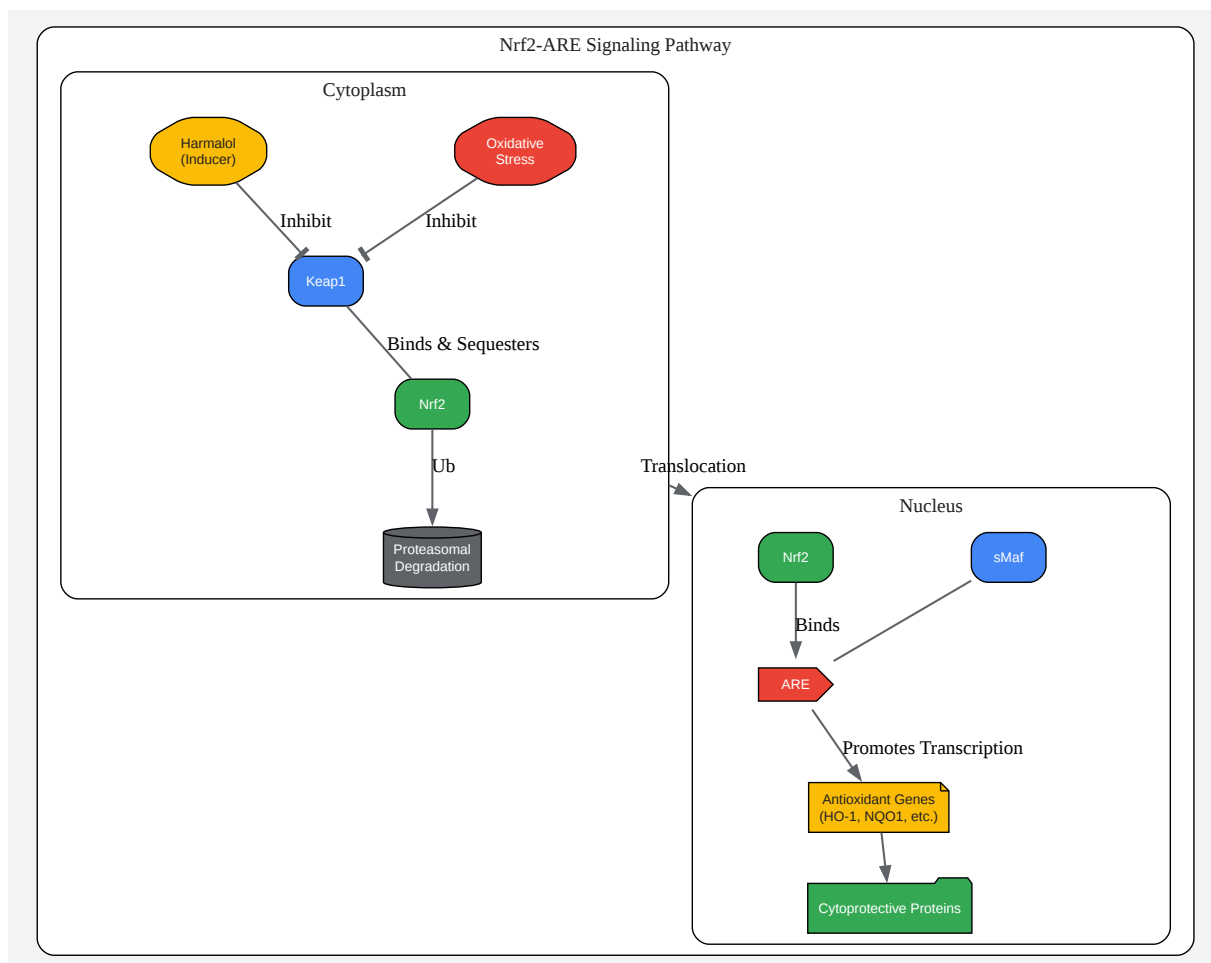
Harmalol, a dihydro- β -carboline alkaloid found in plants such as *Peganum harmala*, has garnered significant scientific interest for its diverse biological activities.^[1] Among these, its antioxidant properties are particularly noteworthy. Dihydro- β -carbolines, including **harmalol**, have demonstrated potent free radical scavenging capabilities, in some cases exceeding those of their aromatic β -carboline analogs.^{[2][3]} This technical guide provides an in-depth overview of the in vitro antioxidant profile of **Harmalol**, presenting detailed experimental protocols, quantitative data from key assays, and visualizations of relevant biochemical pathways and workflows. The information is intended to serve as a comprehensive resource for researchers investigating the therapeutic potential of **Harmalol** in conditions associated with oxidative stress.

Chemical Structure and Properties

Harmalol (1-Methyl-4,9-dihydro-3H-pyrido[3,4-b]indol-7-ol) is structurally characterized by a dihydro- β -carboline core with a hydroxyl group at the 7-position. This hydroxyl group is crucial

for its antioxidant activity, enabling it to donate a hydrogen atom to neutralize free radicals.





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References

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- 3. Harmaline and harmalol inhibit the carcinogen-activating enzyme CYP1A1 via transcriptional and posttranslational mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
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